

Preparation of AVX 13616 Stock Solution: Application Notes and Protocols

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Compound of Interest

Compound Name: AVX 13616

Cat. No.: B10800273

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This document provides a detailed protocol for the preparation of a stock solution of **AVX 13616**, a potent antibacterial agent, particularly effective against drug-resistant *Staphylococcus* pathogens.^{[1][2]} Adherence to this protocol is crucial for ensuring the accuracy and reproducibility of experimental results.

Compound Information

A thorough understanding of the physicochemical properties of **AVX 13616** is essential for the accurate preparation of stock solutions. The key quantitative data for this compound are summarized in the table below.

Property	Value	Source
CAS Number	900814-48-4	[3] [4] [5]
Molecular Formula	C50H73Cl2N7O7	
Molecular Weight	955.06 g/mol	
Appearance	Powder	
Purity	>97%	
Solubility	Soluble in DMSO	
Storage	Store at -20°C	

Experimental Protocol: Preparation of a 10 mM AVX 13616 Stock Solution in DMSO

This protocol outlines the steps for preparing a 10 mM stock solution of **AVX 13616** in Dimethyl Sulfoxide (DMSO).

Materials and Equipment

- **AVX 13616** powder
- Anhydrous/molecular sieve-dried Dimethyl Sulfoxide (DMSO)
- Calibrated analytical balance
- Sterile microcentrifuge tubes or vials
- Sterile, calibrated micropipettes and tips
- Vortex mixer
- Ultrasonic bath (optional, but recommended)
- Personal Protective Equipment (PPE): lab coat, safety glasses, and gloves

Safety Precautions

- Always handle **AVX 13616** and DMSO in a well-ventilated area, preferably within a chemical fume hood.
- Wear appropriate PPE, including a lab coat, safety glasses, and chemical-resistant gloves.
- Consult the Material Safety Data Sheet (MSDS) for **AVX 13616** for comprehensive safety information.

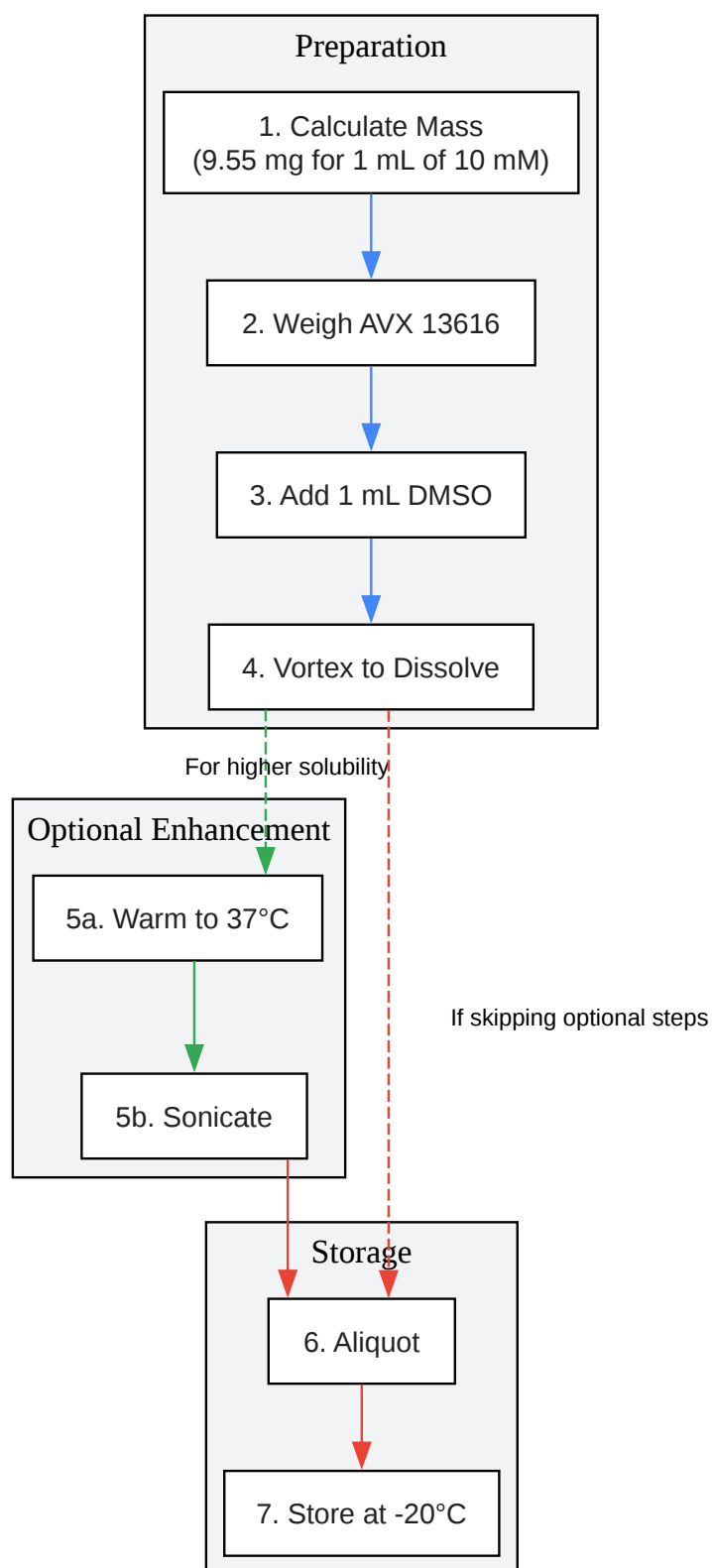
Step-by-Step Procedure

- Calculate the required mass of **AVX 13616**:
 - To prepare 1 mL of a 10 mM stock solution, the required mass is calculated using the following formula:
 - $\text{Mass (g)} = \text{Molarity (mol/L)} \times \text{Volume (L)} \times \text{Molecular Weight (g/mol)}$
 - $\text{Mass (mg)} = 10 \text{ mmol/L} \times 0.001 \text{ L} \times 955.06 \text{ g/mol} \times 1000 \text{ mg/g}$
 - $\text{Mass} = 9.55 \text{ mg}$
- Weighing **AVX 13616**:
 - Tare a sterile microcentrifuge tube on a calibrated analytical balance.
 - Carefully weigh out 9.55 mg of **AVX 13616** powder into the tared tube.
- Dissolving in DMSO:
 - Add 1 mL of anhydrous DMSO to the microcentrifuge tube containing the **AVX 13616** powder.
 - Close the tube tightly and vortex thoroughly for at least 30 seconds to facilitate dissolution.
- Ensuring Complete Dissolution (Optional but Recommended):
 - For enhanced solubility, gently warm the tube to 37°C.

- Subsequently, place the tube in an ultrasonic bath and sonicate for a short period until the solution is clear and free of any visible particulates.
- Storage of the Stock Solution:
 - The freshly prepared 10 mM **AVX 13616** stock solution can be stored at -20°C for several months.
 - For short-term storage, 2-8°C is acceptable.
 - It is recommended to aliquot the stock solution into smaller, single-use volumes to avoid repeated freeze-thaw cycles.

Visualizing the Workflow

The following diagram illustrates the key steps in the preparation of the **AVX 13616** stock solution.



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Caption: Workflow for preparing **AVX 13616** stock solution.

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